

Application Notes and Protocols for the Dissolution of Sophoraflavanone I

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Compound of Interest

Compound Name: Sophoraflavanone I

Cat. No.: B15139084

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Note on Compound Availability: Direct experimental data on the solubility of **Sophoraflavanone I** is limited in publicly available literature. However, Sophoraflavanone G, a closely related prenylated flavonoid also isolated from Sophora species, has been extensively studied. Due to their structural similarities, the dissolution protocols for Sophoraflavanone G are considered a reliable starting point for **Sophoraflavanone I**.

Physicochemical Properties

A comparison of the fundamental properties of **Sophoraflavanone I** and Sophoraflavanone G.

Property	Sophoraflavanone I	Sophoraflavanone G
CAS Number	136997-69-8[1]	97938-30-2[2][3][4][5]
Molecular Formula	C ₃₉ H ₃₈ O ₉	C ₂₅ H ₂₈ O ₆ [2][3][4][6]
Molecular Weight	650.71 g/mol [1]	424.5 g/mol [2][3][6]
General Class	Prenylated Flavonoid	Prenylated Flavonoid
Storage	-20°C[1]	-20°C[4][5]

Solubility Data

Sophoraflavanones, like many flavonoids, exhibit poor water solubility.^[7] Organic solvents are required for initial dissolution. The following data for Sophoraflavanone G provides a strong basis for solvent selection for **Sophoraflavanone I**.

Solvent	Solubility (for Sophoraflavanone G)	Recommended Use
DMSO (Dimethyl Sulfoxide)	30 mg/mL ^[8]	Primary choice for stock solutions.
DMF (Dimethylformamide)	30 mg/mL ^[8]	Alternative for stock solutions.
Ethanol	20 mg/mL ^[8]	Can be used, but may have higher cellular toxicity at effective concentrations.
Aqueous Media (e.g., PBS, Cell Culture Media)	Poorly soluble	Not suitable for initial dissolution. Used for final dilution of stock solutions.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Sophoraflavanone I** in DMSO.

Materials:

- **Sophoraflavanone I** (MW: 650.71 g/mol)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Pipettors and sterile tips

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **Sophoraflavanone I** needed:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 650.71 \text{ g/mol} \times 1000 \text{ mg/g} = 6.51 \text{ mg}$
- Weigh the compound: Carefully weigh out 6.51 mg of **Sophoraflavanone I** powder using an analytical balance and place it into a sterile vial.
- Dissolution: Add 1 mL of sterile DMSO to the vial containing the **Sophoraflavanone I** powder.
- Ensure complete dissolution: Securely cap the vial and vortex thoroughly. If necessary, gently warm the tube to 37°C and use an ultrasonic bath to aid dissolution.^[9] Visually inspect the solution to ensure no particulates are present.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (1 month) or -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the DMSO stock solution into an aqueous cell culture medium for in vitro experiments.

Materials:

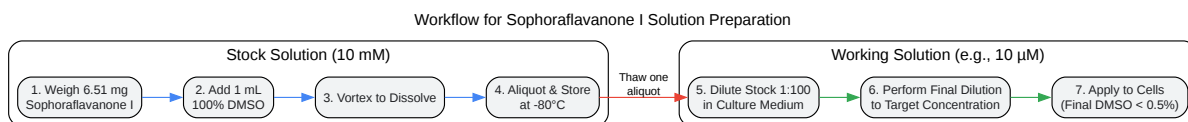
- 10 mM **Sophoraflavanone I** stock solution in DMSO (from Protocol 1)
- Pre-warmed sterile cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile tubes and pipette tips

Procedure:

- Determine the final desired concentration: For this example, the target concentration is 10 μM .
- Perform serial dilutions: It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.
 - Intermediate Dilution (Optional but Recommended): First, dilute the 10 mM stock solution 1:100 in pre-warmed culture medium to create a 100 μM intermediate solution. To do this, add 10 μL of the 10 mM stock to 990 μL of medium.
 - Final Dilution: Add the intermediate solution to the final culture volume to achieve the desired concentration. For example, to prepare 1 mL of 10 μM working solution, add 100 μL of the 100 μM intermediate solution to 900 μL of culture medium.
- Final DMSO Concentration: Critically, ensure the final concentration of DMSO in the working solution is not toxic to the cells. This is typically kept at or below 0.5%.
 - Calculation Check: A 1:1000 final dilution of the 100% DMSO stock (10 mM stock to 10 μM final) results in a 0.1% DMSO concentration, which is well-tolerated by most cell lines.
- Control Group: Prepare a vehicle control by adding the same final concentration of DMSO (e.g., 0.1%) without the compound to the cell culture medium.
- Application: Mix the final working solution gently and apply it to the cells immediately.

Visualized Workflows and Pathways

Experimental Workflow: Solution Preparation

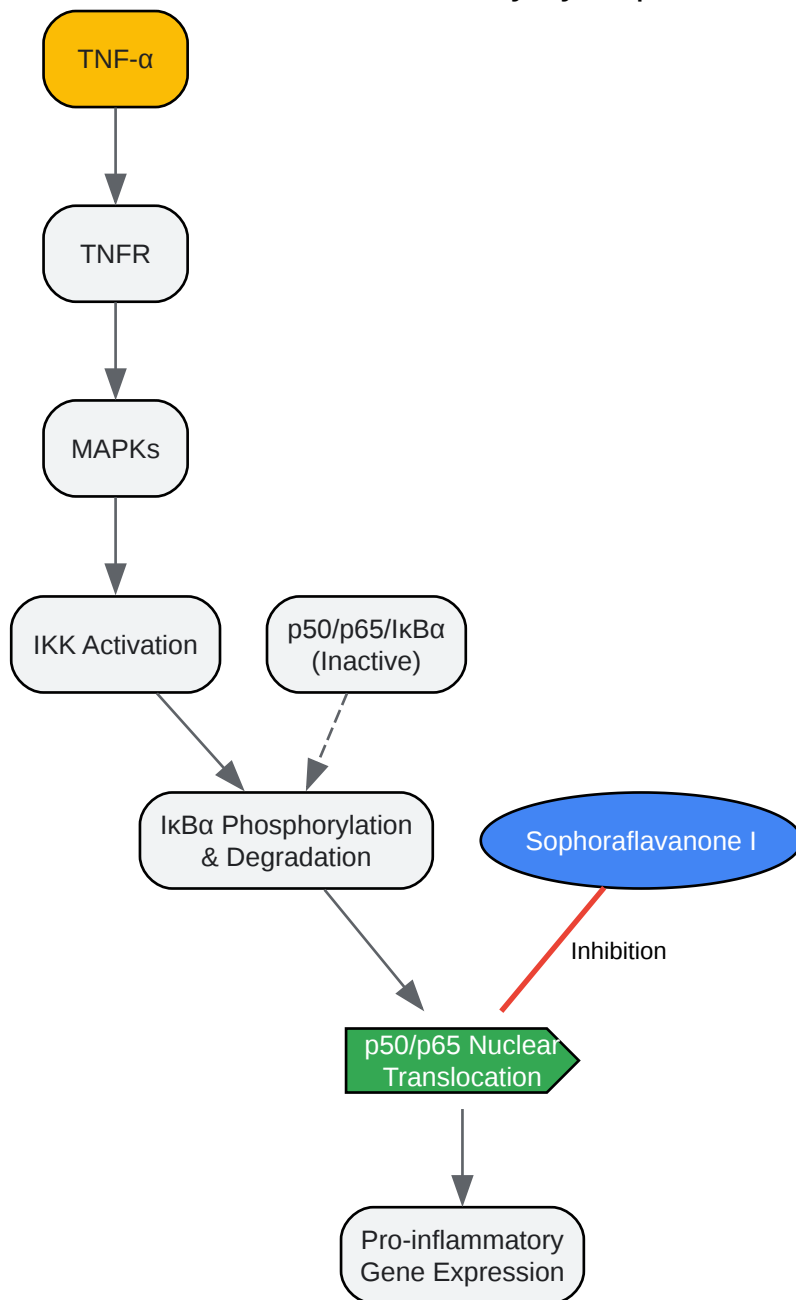


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Caption: A step-by-step workflow for preparing **Sophoraflavanone I** stock and working solutions.

Signaling Pathway: Inhibition of NF- κ B

Sophoraflavanone G has been shown to exert anti-inflammatory effects by interrupting the NF- κ B signaling pathway. It can inhibit the nuclear translocation of the p65 subunit, a key step in NF- κ B activation. This mechanism is likely conserved for **Sophoraflavanone I**.

Proposed Inhibition of NF- κ B Pathway by Sophoraflavanone I

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Caption: **Sophoraflavanone I** likely inhibits the NF- κ B pathway by blocking p65 translocation.

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References

- 1. mdpi.com [mdpi.com]
- 2. Protective Effects of Sophoraflavanone G by Inhibiting TNF- α -Induced MMP-9-Mediated Events in Brain Microvascular Endothelial Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Sophoraflavanone M, a prenylated flavonoid from *Sophora flavescens* Ait., suppresses pro-inflammatory mediators through both NF- κ B and JNK/AP-1 signaling pathways in LPS-primed macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Natural products targeting the MAPK-signaling pathway in cancer: overview - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ovid.com [ovid.com]
- 6. Sophoraflavanone G from *Sophora flavescens* induces apoptosis in triple-negative breast cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Anti-neuroinflammatory effect of Sophoraflavanone G from *Sophora alopecuroides* in LPS-activated BV2 microglia by MAPK, JAK/STAT and Nrf2/HO-1 signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Sophoraflavanone G from *Sophora alopecuroides* inhibits lipopolysaccharide-induced inflammation in RAW264.7 cells by targeting PI3K/Akt, JAK/STAT and Nrf2/HO-1 pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Anti-inflammatory effect of sophoraflavanone G isolated from *Sophora flavescens* in lipopolysaccharide-stimulated mouse macrophages [pubmed.ncbi.nlm.nih.gov]
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